

An In-depth Technical Guide to Vat Red 10: Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Vat Red 10*

Cat. No.: *B1668950*

[Get Quote](#)

This technical guide provides a comprehensive overview of the chemical and physical properties of **Vat Red 10** (C.I. 67000), a synthetic anthraquinone dye. The information is intended for researchers, scientists, and professionals in drug development and related fields, offering detailed data, experimental protocols, and visualizations to support advanced research and application.

Chemical Identity and Structure

Vat Red 10 is a complex organic molecule belonging to the anthraquinone class of dyes. Its intricate structure is responsible for its characteristic red color and its properties as a vat dye.

Chemical Structure:

The chemical structure of **Vat Red 10** is 2-(1-amino-9,10-dioxoanthracen-2-yl)naphtho[2,3-f][1][2]benzoxazole-5,10-dione.

Identifier	Value
IUPAC Name	2-(1-amino-9,10-dioxoanthracen-2-yl)naphtho[2,3-f][1][2]benzoxazole-5,10-dione[3]
CAS Number	2379-79-5
C.I. Number	67000
Molecular Formula	C29H14N2O5
Canonical SMILES	<chem>C1=CC=C2C(=C1)C(=O)C3=C(C2=O)C(=C(C=C3)C4=NC5=C(O4)C=C6C(=C5)C(=O)C7=CC=CC=C7C6=O)N</chem>
InChI	InChI=1S/C29H14N2O5/c30-24-18(10-9-17-23(24)28(35)16-8-4-3-7-15(16)25(17)32)29-31-21-11-19-20(12-22(21)36-29)27(34)14-6-2-1-5-13(14)26(19)33/h1-12H,30H2
InChIKey	RHEVAQGXLUQWBM-UHFFFAOYSA-N

Physicochemical Properties

The physicochemical properties of **Vat Red 10** are crucial for understanding its behavior in various applications, from dyeing textiles to its potential in other scientific domains.

General Properties

Property	Value	Source
Molecular Weight	470.43 g/mol	
Appearance	Deep red powder	
Density	1.57 g/cm ³ (at 20°C)	

Solubility

Vat Red 10 is characteristically insoluble in water but shows solubility in some organic solvents. Its application as a vat dye relies on a chemical reduction process to a water-soluble "leuco"

form.

Solvent	Solubility	Source
Water	Insoluble	
Ethanol	Insoluble	
Acetone	Insoluble	
Xylene	Soluble	
Tetralin	Soluble	

Spectral Properties

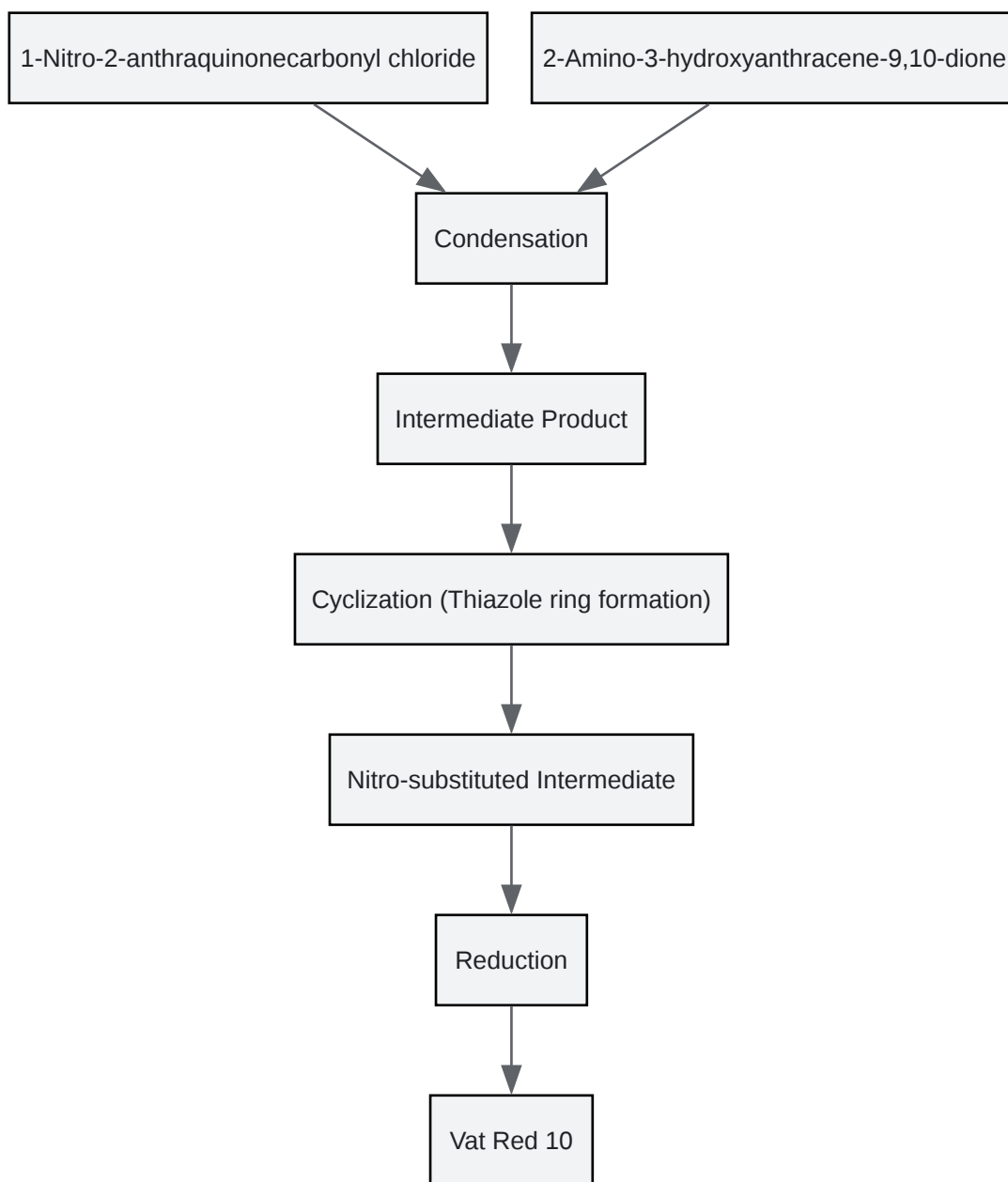
A study on the microbial decolorization of **Vat Red 10** reported its absorbance maxima.

Spectral Data	Value
UV-Vis Absorbance Maximum (λ_{max})	530 nm

Manufacturing and Synthesis

The synthesis of **Vat Red 10** involves a multi-step chemical process. The general manufacturing method is a condensation reaction followed by cyclization and reduction.

Manufacturing Process: The synthesis of **Vat Red 10** is typically achieved through the condensation of 1-Nitro-2-anthraquinonecarbonyl chloride with 2-Amino-3-hydroxyanthracene-9,10-dione. This is followed by a cyclization step to form the thiazole ring, and a final reduction of the nitro group to an amino group.



[Click to download full resolution via product page](#)

Manufacturing process of **Vat Red 10**.

Experimental Protocols

While specific, detailed experimental protocols for the synthesis and spectroscopic characterization of **Vat Red 10** are not readily available in public literature, a general protocol for the application of vat dyes to cotton, a primary use of this chemical, can be provided.

Vat Dyeing of Cotton Fabric

This protocol outlines the general procedure for dyeing cotton fabric with a vat dye such as **Vat Red 10**. The process involves the reduction of the insoluble dye to its soluble leuco form, dyeing of the fabric, and subsequent oxidation to trap the insoluble dye within the fibers.

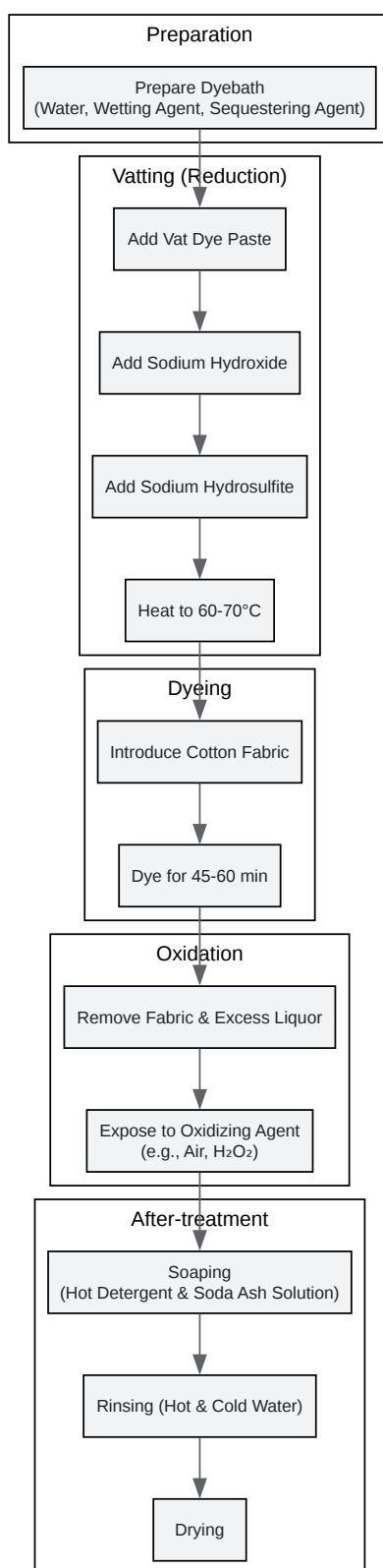
Materials:

- Cotton fabric
- Vat dye (e.g., **Vat Red 10**)
- Sodium hydroxide (NaOH)
- Sodium hydrosulfite ($\text{Na}_2\text{S}_2\text{O}_4$)
- Wetting agent
- Sequestering agent
- Oxidizing agent (e.g., hydrogen peroxide, H_2O_2)
- Soaping agent (detergent)
- Soda ash

Procedure:

- Preparation of the Dyebath:
 - The dyebath is prepared with water, a wetting agent, and a sequestering agent.
 - The temperature is initially set to approximately 40-50°C.
- Vatting (Reduction):
 - The insoluble vat dye is pasted with a dispersing agent and added to the dyebath.
 - Sodium hydroxide is added to create an alkaline environment.

- Sodium hydrosulfite, the reducing agent, is then added to convert the dye to its soluble leuco form. This is often accompanied by a color change.
- The temperature is raised to 60-70°C and maintained for a period to ensure complete reduction.
- Dyeing:
 - The prepared cotton fabric is introduced into the dyebath containing the soluble leuco dye.
 - The dyeing process is carried out for a specified duration (e.g., 45-60 minutes) to allow for the penetration and diffusion of the dye into the cotton fibers.
- Oxidation:
 - After dyeing, the fabric is removed from the dyebath and the excess dye liquor is removed.
 - The fabric is then exposed to an oxidizing agent, such as air or a solution of hydrogen peroxide, to convert the soluble leuco dye back to its original insoluble form within the fibers. This step restores the dye's final color.
- Soaping (After-treatment):
 - The dyed fabric is treated in a hot bath containing a soaping agent and soda ash.
 - This step removes any loose dye particles from the fabric surface and helps to stabilize the dye, improving fastness properties.
- Rinsing and Drying:
 - The fabric is thoroughly rinsed with hot and cold water to remove any residual chemicals.
 - Finally, the dyed fabric is dried.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. textiletrainer.com [textiletrainer.com]
- 2. ikm.org.my [ikm.org.my]
- 3. The Principle of Vat Dye Printing Process - TIANKUN Dye Manufacturer & Supplier [tiankunchemical.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Vat Red 10: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668950#vat-red-10-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com